

# Application Notes and Protocols for Dissolving MTT Formazan Crystals

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## Compound of Interest

Compound Name: MTTC

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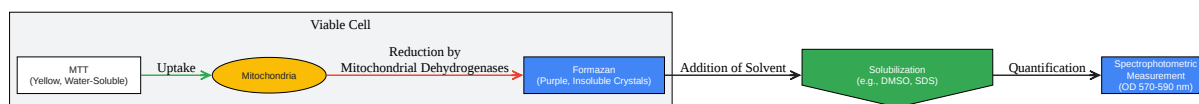
For Researchers, Scientists, and Drug Development Professionals

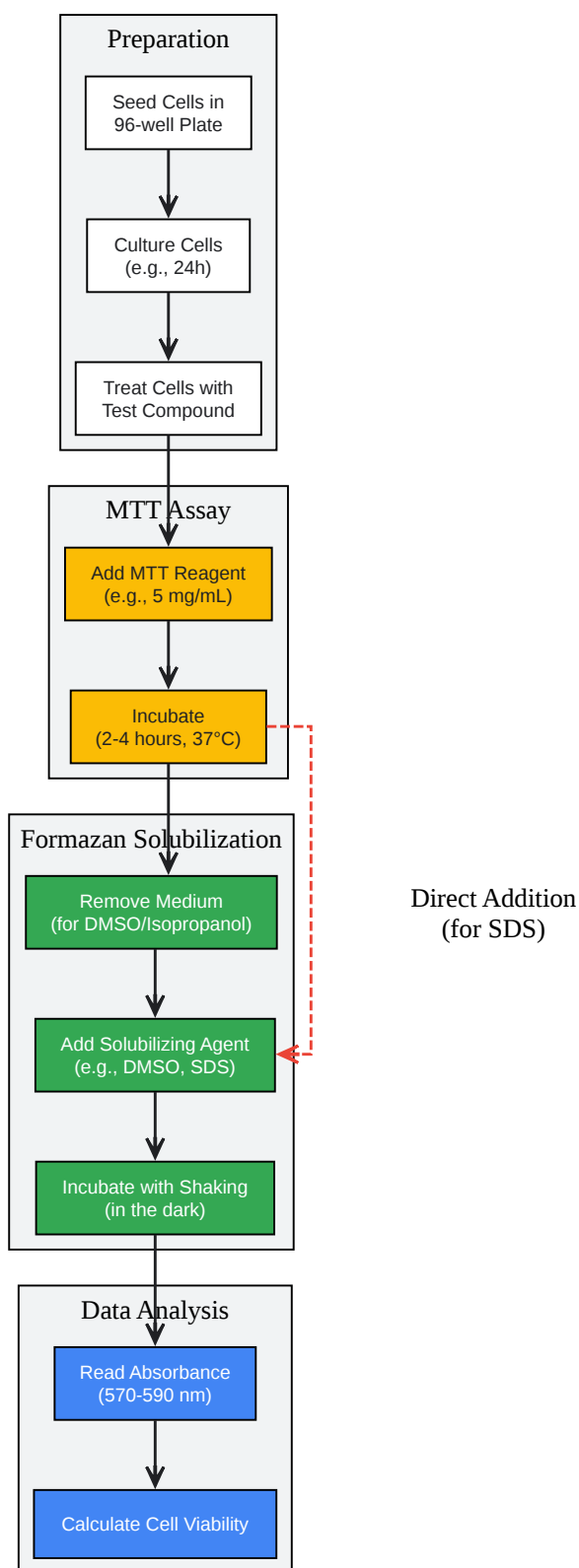
## Introduction

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a widely used colorimetric method to assess cell viability, proliferation, and cytotoxicity. The assay's principle lies in the reduction of the yellow, water-soluble MTT tetrazolium salt to purple, water-insoluble formazan crystals by mitochondrial dehydrogenases of metabolically active cells.[1][2][3] The accurate quantification of viable cells is critically dependent on the complete solubilization of these formazan crystals before spectrophotometric measurement.[4][5] Incomplete dissolution can lead to significant variability and inaccurate results.[4] This document provides detailed protocols for dissolving MTT formazan crystals using various common solvents and addresses critical parameters for successful and reproducible results.

## Principle of the MTT Assay

The conversion of MTT to formazan is catalyzed by NAD(P)H-dependent oxidoreductase enzymes, primarily located in the mitochondria of living cells.[1] Therefore, the amount of formazan produced is directly proportional to the number of viable, metabolically active cells.[3]





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